

Application Notes and Protocols for N-ethyl-N-methylpentanamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C5-Conh-C2-N-CH3

Cat. No.: B15542061

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Disclaimer: A specific Safety Data Sheet (SDS) for N-ethyl-N-methylpentanamide was not publicly available at the time of this writing. The following handling and storage procedures are based on the general safety protocols for aliphatic amides and information extrapolated from structurally similar compounds. It is imperative for researchers to conduct a thorough risk assessment before use and to handle this compound with caution in a controlled laboratory setting.

These application notes are intended for researchers, scientists, and drug development professionals who may be working with N-ethyl-N-methylpentanamide.

Chemical and Physical Properties

Limited quantitative data is available for N-ethyl-N-methylpentanamide. The following information has been compiled from available chemical databases.

Property	Value	Source
Molecular Formula	C ₈ H ₁₇ NO	PubChem
Molecular Weight	143.23 g/mol	PubChem
Appearance	Not Available	-
Boiling Point	Not Available	-
Melting Point	Not Available	-
Flash Point	Not Available	-
Solubility	Not Available	-
Density	Not Available	-

Safety and Handling Protocols

2.1. Personal Protective Equipment (PPE)

Due to the lack of specific toxicity data, a conservative approach to personal protection is recommended.

- **Eye Protection:** Chemical safety goggles or a face shield should be worn at all times when handling the compound.
- **Hand Protection:** Chemical-resistant gloves, such as nitrile or neoprene, are required. Inspect gloves for any signs of degradation or perforation before use.
- **Body Protection:** A flame-resistant laboratory coat should be worn and kept fully buttoned. For larger quantities or when there is a significant risk of splashing, a chemical-resistant apron should be worn over the lab coat.
- **Footwear:** Closed-toe shoes are mandatory in the laboratory.
- **Respiratory Protection:** All handling of N-ethyl-N-methylpentanamide should be conducted in a certified chemical fume hood to minimize inhalation exposure. If a fume hood is not available, a NIOSH-approved respirator with organic vapor cartridges may be necessary.

2.2. General Handling Procedures

- **Engineering Controls:** Work in a well-ventilated area. A chemical fume hood is the preferred engineering control.
- **Pre-Handling Check:** Ensure all necessary PPE is available and in good condition. Verify that safety equipment, such as an eyewash station and safety shower, is accessible and operational.
- **Dispensing:** When weighing or transferring the compound, do so carefully to avoid the creation of aerosols.
- **Post-Handling:** After handling, decontaminate all work surfaces with an appropriate solvent. Dispose of contaminated gloves and other disposable PPE in a designated hazardous waste container. Wash hands thoroughly with soap and water after removing gloves.

Storage Procedures

Proper storage is crucial to maintain the integrity of the compound and to ensure laboratory safety.

- **Container:** Store in a tightly sealed, clearly labeled container.
- **Temperature:** Store in a cool, dry, and well-ventilated area.
- **Incompatible Materials:** While specific incompatibility data is unavailable, it is prudent to store N-ethyl-N-methylpentanamide away from strong oxidizing agents, strong acids, and strong bases.
- **Ignition Sources:** Keep away from heat, sparks, and open flames.

Spill and Emergency Procedures

4.1. Spill Response

- **Evacuation:** In the event of a significant spill, evacuate the immediate area.

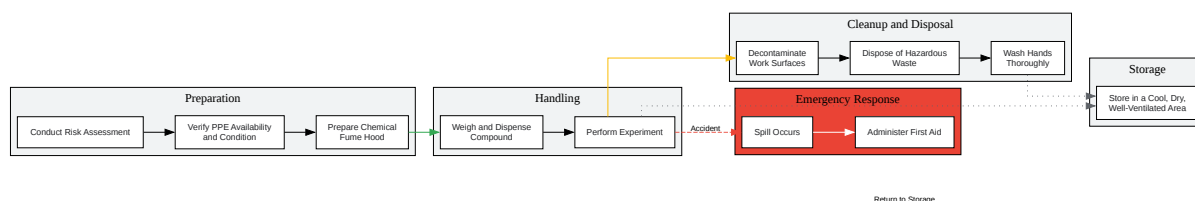
- **Containment:** Wearing appropriate PPE, contain the spill using an inert absorbent material such as vermiculite, sand, or earth.
- **Collection:** Carefully collect the absorbed material into a sealed, labeled container for hazardous waste disposal.
- **Decontamination:** Decontaminate the spill area with a suitable solvent.
- **Reporting:** Report the incident to the laboratory supervisor and the institution's environmental health and safety office.

4.2. First Aid Measures

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
- **Skin Contact:** Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation develops.
- **Inhalation:** Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. If the individual is conscious, rinse their mouth with water. Seek immediate medical attention.

Experimental Workflow Diagram

The following diagram outlines a logical workflow for the safe handling of N-ethyl-N-methylpentanamide.



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Caption: Safe handling workflow for N-ethyl-N-methylpentanamide.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com